

Assessing the relative potency of different Enolicam analogues

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Enolicam*

Cat. No.: *B1505830*

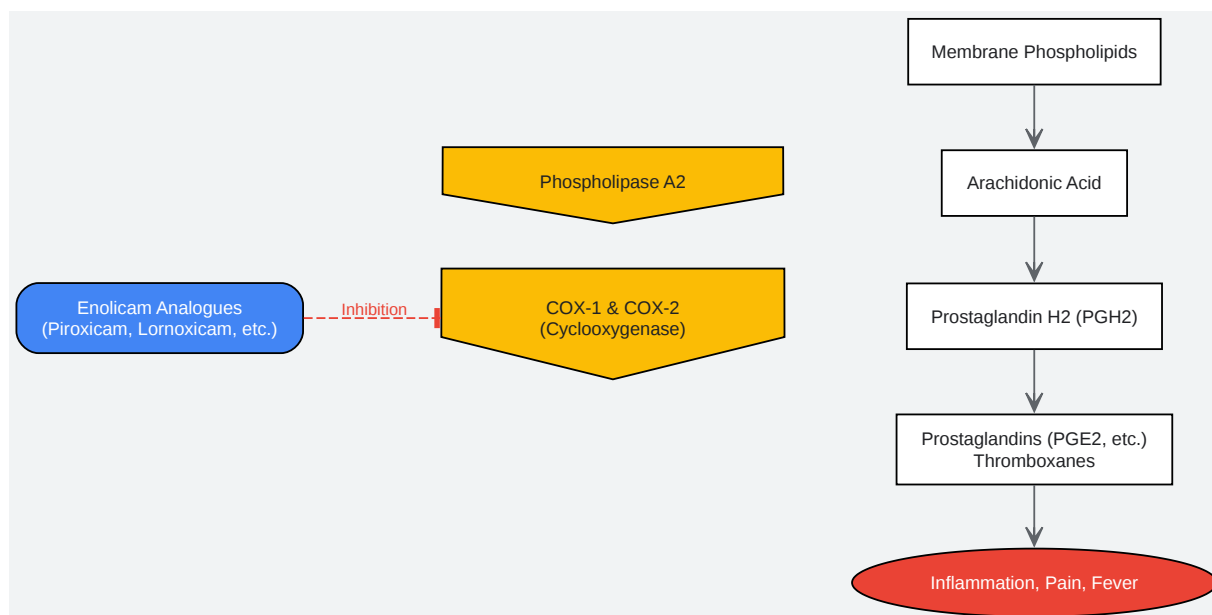
[Get Quote](#)

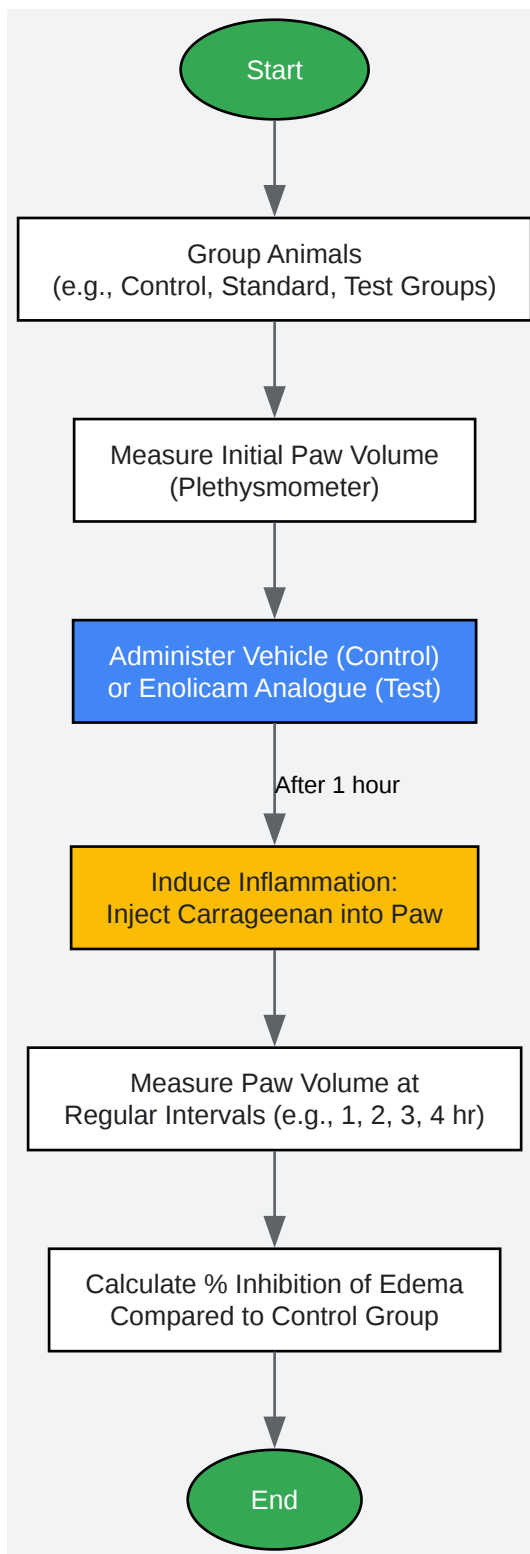
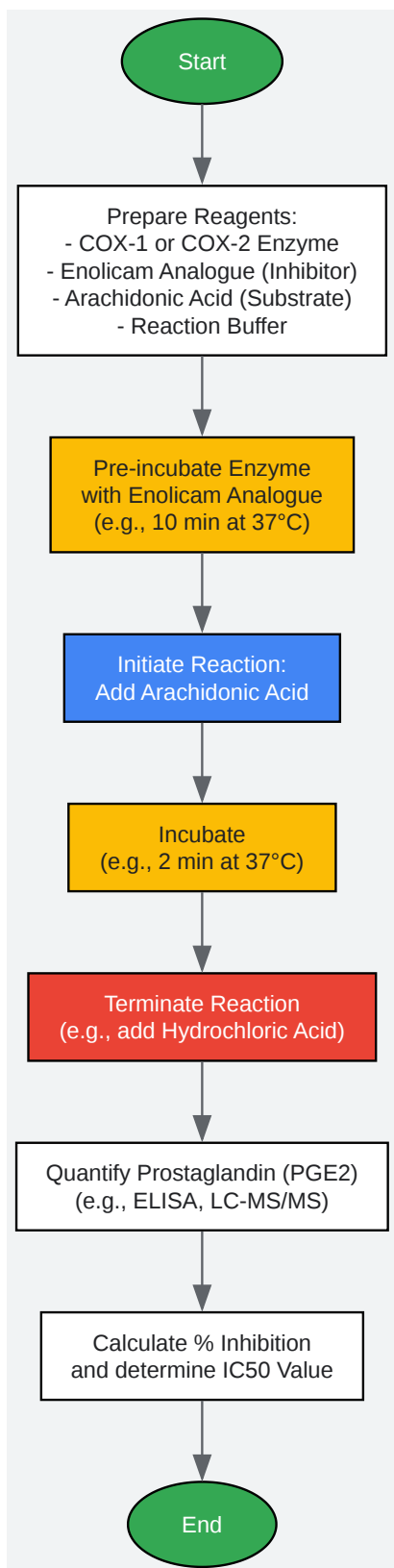
A Comparative Guide to the Potency of Enolicam Analogues

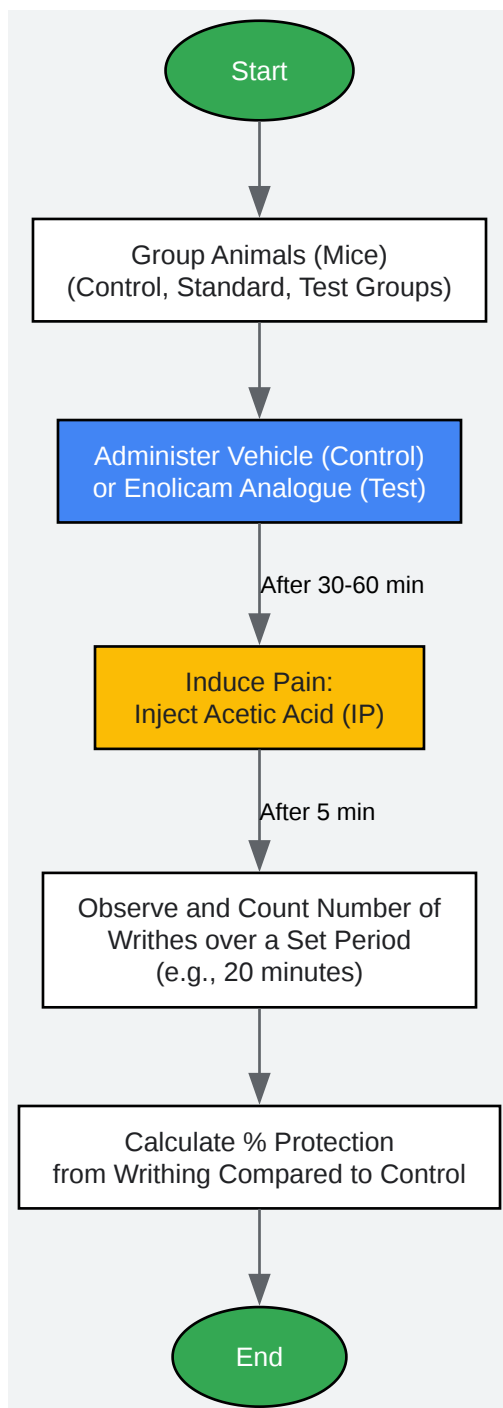
Enolicam analogues, a prominent subclass of non-steroidal anti-inflammatory drugs (NSAIDs), are widely utilized for their potent anti-inflammatory, analgesic, and antipyretic properties. These compounds, often referred to as 'oxicams', share a characteristic 4-hydroxy-1,2-benzothiazine carboxamide scaffold. Their therapeutic effects are primarily mediated through the inhibition of the cyclooxygenase (COX) enzymes, which are critical for the biosynthesis of prostaglandins, key signaling molecules in the inflammatory cascade. This guide provides a comparative assessment of the relative potency of four key **enolicam** analogues: Piroxicam, Meloxicam, Tenoxicam, and Lornoxicam, supported by experimental data from in vitro and in vivo studies.

Mechanism of Action: The Arachidonic Acid Pathway

The anti-inflammatory action of **enolicam** analogues stems from their ability to block the activity of COX-1 and COX-2 enzymes. These enzymes catalyze the conversion of arachidonic acid, a fatty acid released from cell membranes, into prostaglandin H₂ (PGH₂), the precursor for various pro-inflammatory prostaglandins and thromboxanes. By inhibiting this rate-limiting step, oxicams effectively reduce the production of mediators that cause pain, inflammation, and fever.^[1]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Portico [access.portico.org]
- To cite this document: BenchChem. [Assessing the relative potency of different Enolicam analogues]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1505830#assessing-the-relative-potency-of-different-enolicam-analogues]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com